

linetastine long-term storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

Get Quote

ICH Guidelines for Long-Term Storage

For global drug development, the International Council for Harmonisation (ICH) provides standardized stability testing conditions based on the climatic zone where the drug product will be marketed [1] [2]. The following table outlines the standard storage conditions for stability studies.

Study Type	Storage Condition	Minimum Testing Period	Purpose
Long-Term	25°C ± 2°C / 60% RH ± 5% RH [2]	12 months	To establish the proposed shelf life under recommended storage conditions [1].
Intermediate	30°C ± 2°C / 65% RH ± 5% RH [1] [2]	6 months	To bridge accelerated and long-term data, especially if significant change occurs [1] [2].
Accelerated	40°C ± 2°C / 75% RH ± 5% RH [1] [2]	6 months	To evaluate the impact of severe conditions and predict potential degradation [1].

The specific long-term storage condition for a product is determined by the climatic zone of the country or region. For most temperate and subtropical climates (Zones I and II), the standard condition is **25°C ± 2°C / 60% RH ± 5% RH [2]**.

FAQs and Troubleshooting Guide

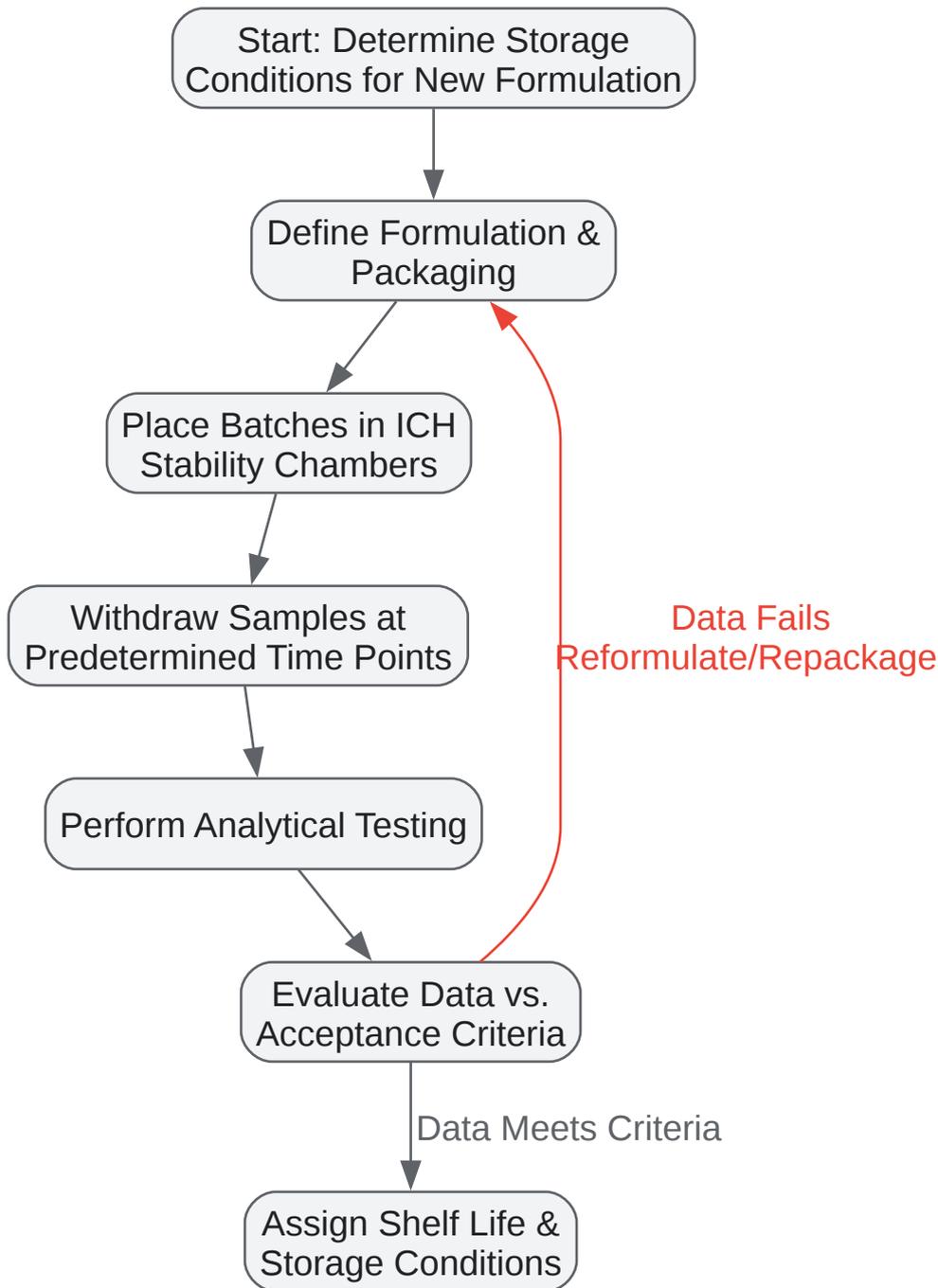
Q1: What are the recommended storage conditions for linetastine?

The supplier recommends **-20°C for long-term storage** of **linetastine** [3]. This suggests the compound may be particularly sensitive and require frozen storage to maintain stability, which is common for many research-grade bioactive compounds.

Q2: How do we determine the final storage conditions for a drug product containing linetastine?

The supplier's recommendation is a starting point. To determine definitive storage conditions and shelf life for a final drug product, you must conduct formal stability studies following ICH guidelines [1] [2]. This involves testing multiple batches of your specific formulation under controlled long-term, intermediate, and accelerated conditions, then monitoring for changes.

The experimental workflow for designing and conducting these studies can be summarized as follows:



[Click to download full resolution via product page](#)

Q3: What are the common stability issues, and how can we address them?

The following table outlines potential stability issues and mitigation strategies based on ICH guidelines and pharmaceutical best practices [1] [4].

Observed Issue	Potential Causes	Corrective & Preventive Actions
Chemical Degradation	Hydrolysis, oxidation, photolysis.	Reformulate with protective excipients [4]; use oxygen-scavenging or light-protective packaging [1].
Loss of Potency	Degradation of the active ingredient over time.	Optimize the formulation; adjust pH; assign a shorter shelf life or more stringent storage condition (e.g., refrigeration) [1].
Physical Instability	Changes in polymorphism, hydration state, or particle size.	Control manufacturing process; select physically stable solid forms; use appropriate packaging as a moisture barrier [1].
Presence of Unknown Impurities	Formation of degradation products.	Identify the degradation pathway; refine formulation to inhibit its formation; set strict controls on raw material quality [4].

Key Considerations for Your Research

For your work with **linetastine**, keep these points in mind:

- **Start with Supplier Recommendations:** Always adhere to the supplier's storage advice (-20°C) for the raw material to ensure its integrity for your experiments [3].
- **Formulation Dictates Stability:** The stability of **linetastine** will heavily depend on its final formulation (e.g., solid dosage form like a tablet, liquid solution, etc.) and its packaging [1]. A well-designed formulation protects the active ingredient from environmental stresses.
- **Stability is an Ongoing Process:** Stability testing is not a one-time event. Data must be continually collected throughout the proposed shelf life to ensure the product remains safe and effective [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]
2. Testing for Pharmaceuticals & More - Parameter Stability [humiditycontrol.com]
3. Supplier | CAS 159776-68-8 | AOBIIOUS Linetastine [aobious.com]
4. Instability Challenges and Stabilization Strategies of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [linetastine long-term storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1481853#linetastine-long-term-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com